

Technical Guide to the Safety of D-Glycero-D-gulo-heptonate-d7

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Compound of Interest

Compound Name: *D-Glycero-D-guloheptonate-d7*

Cat. No.: *B12415972*

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This document provides a comprehensive overview of the safety data for D-Glycero-D-gulo-heptonate-d7, intended for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets (SDS) and chemical databases. It is important to note that specific quantitative toxicological data for the deuterated form is limited; therefore, data for the non-deuterated analogue, Sodium D-glycero-D-gulo-heptonate, is included for reference and should be interpreted with caution.

Chemical Identification

Identifier	Data
Product Name	Sodium D-Glycero-D-guloheptonate-d7
Synonyms	Sodium α -D-Glucoheptonate-d7, Glucosecarboxylic Acid Sodium Salt-d7
Chemical Formula	C7H7D7O8Na
CAS Number	Not available for the deuterated form. The unlabelled form is 13007-85-7. [1]
Molecular Weight	255.206 g/mol

Hazard Identification and GHS Classification

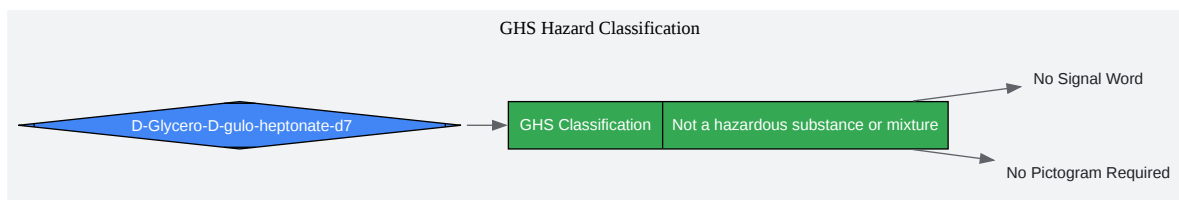
The GHS classification for Sodium **D-Glycero-D-guloheptonate-d7** indicates that it is not classified as a hazardous substance.^[1] However, some sources for the non-deuterated form suggest potential for skin and eye irritation.

GHS Classification (D-Glycero-D-gulo-heptonate-d7): Not a hazardous substance or mixture.^[1]

Potential Hazards (based on non-deuterated form):

- Inhalation: May cause respiratory tract irritation.^[1]
- Skin Contact: May cause skin irritation.^[1]
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.^[1]

The following diagram illustrates the GHS classification based on available data.



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Caption: GHS classification for D-Glycero-D-gulo-heptonate-d7.

Physical and Chemical Properties

A summary of the physical and chemical properties is provided below. Data for the deuterated compound is supplemented with information on the non-deuterated form where necessary.

Property	Value	Source
Melting Point	152-155 °C (for lactone form)	[2][3]
Boiling Point	557.5 ± 30.0 °C (Predicted for lactone form)	[3]
Flash Point	No data available	[1]
Auto-ignition Temperature	No data available	[1]
Flammability	Not flammable or combustible	[1]
Solubility	Soluble in water	[4]

Toxicological Information

Quantitative toxicological data for D-Glycero-D-gulo-heptonate-d7 is not readily available. The information below is based on the general statements from the safety data sheet.

Endpoint	Result
Acute Toxicity	No data available
Skin Corrosion/Irritation	May cause skin irritation.[1]
Serious Eye Damage/Irritation	May cause eye irritation.
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of D-Glycero-D-gulo-heptonate-d7 are not provided in the available safety data sheets. Standard methodologies, such as those established by the OECD, would typically be employed for hazard evaluation. For instance, skin irritation potential is often assessed using in vitro models with reconstructed human epidermis or in vivo studies following OECD Test Guideline 404.

Handling, Storage, and First Aid

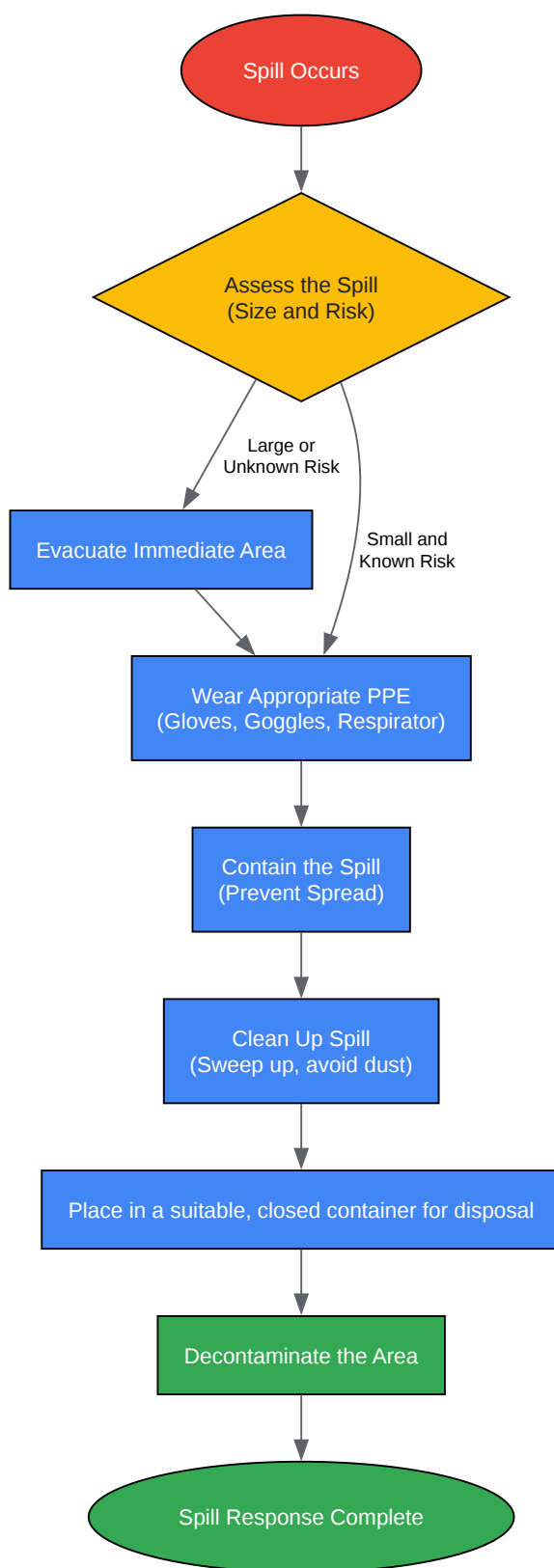
Handling and Storage:

- Handling: Avoid contact with skin and eyes.[\[1\]](#) Avoid formation of dust and aerosols.[\[1\]](#) Ensure adequate ventilation.[\[1\]](#)
- Storage: Keep container tightly closed in a dry and well-ventilated place.[\[5\]](#)

First-Aid Measures:

- Inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Flush eyes with water as a precaution.[\[1\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

The following workflow illustrates the general procedure for handling a spill of this substance.



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Caption: General spill response workflow for D-Glycero-D-gulo-heptonate-d7.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Hazardous Combustion Products: Carbon oxides, sodium oxides.[\[1\]](#)
- Special Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment.[\[1\]](#) Avoid dust formation and breathing dust.[\[1\]](#)
- Environmental Precautions: Do not let product enter drains.[\[1\]](#)
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[\[1\]](#)

Exposure Controls and Personal Protection

Exposure Controls:

- Engineering Controls: Use mechanical exhaust or a laboratory fume hood to avoid exposure.[\[1\]](#)

Personal Protective Equipment:

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.
- Skin Protection: Handle with gloves. Wear appropriate protective clothing.
- Respiratory Protection: For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2

(EU EN 143) respirator cartridges.

This guide is intended to provide a summary of the available safety information for D-Glycero-D-gulo-heptonate-d7. It is essential to consult the full Safety Data Sheet from the supplier before handling this chemical and to conduct a thorough risk assessment for any specific application.

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. echemi.com [echemi.com]
- 3. D-glycero-D-gulo-heptono-1,4-lactone CAS#: 89-67-8 [m.chemicalbook.com]
- 4. sodium D-glycero-D-gulo-heptonate [chembk.com]
- 5. fishersci.com [fishersci.com]
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